

Erinacine C pharmacokinetics comparison

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Compound Focus: Erinacine C

Cat. No.: S638860

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Comparative Pharmacokinetic Data

The following table summarizes the available preclinical data for **Erinacine C** and Erinacine A. Please note that "ND" (Not Determined) indicates parameters for which no specific data was found in the current literature.

Parameter	Erinacine C	Erinacine A
Absolute Bioavailability	ND	24.39% (in rats) [1]
Blood-Brain Barrier (BBB) Penetration	Evidence of neurotrophic activity in the brain, but direct measurement of brain concentration is ND [2] [3]	Confirmed (detected in rat brain); mechanism is passive diffusion [1]
Time to Peak Brain Concentration (Tmax)	ND	8 hours (in rats) [1]
Major Elimination Route	ND	Feces [1]
Protein Binding	ND	Details on unbound fraction provided, supporting passive diffusion [1]

Parameter	Erinacine C	Erinacine A
Key Neurotrophic Actions	Induces NGF and BDNF; activates TrkA receptor, PLC γ , PI3K, and MAPK/ERK pathways; activates ETS transcription and Nrf2 pathway [2] [3]	Stimulates NGF; upregulates pro-survival pathways; reduces neuroinflammation and amyloid- β plaque burden [1] [3] [4]

| **Reported Experimental Models** | *In vitro*: 1321N1 astrocytoma cells, PC12 cells, BV-2 microglial cells [2] [3] *In vivo*: Mouse models of traumatic brain injury and depression (limited data) [3] | *In vitro*: Various neuronal and cancer cell lines [1] [4] *In vivo*: Rat models (pharmacokinetics, cerebral ischemia), mouse models (Alzheimer's, cancer xenografts) [1] [3] |

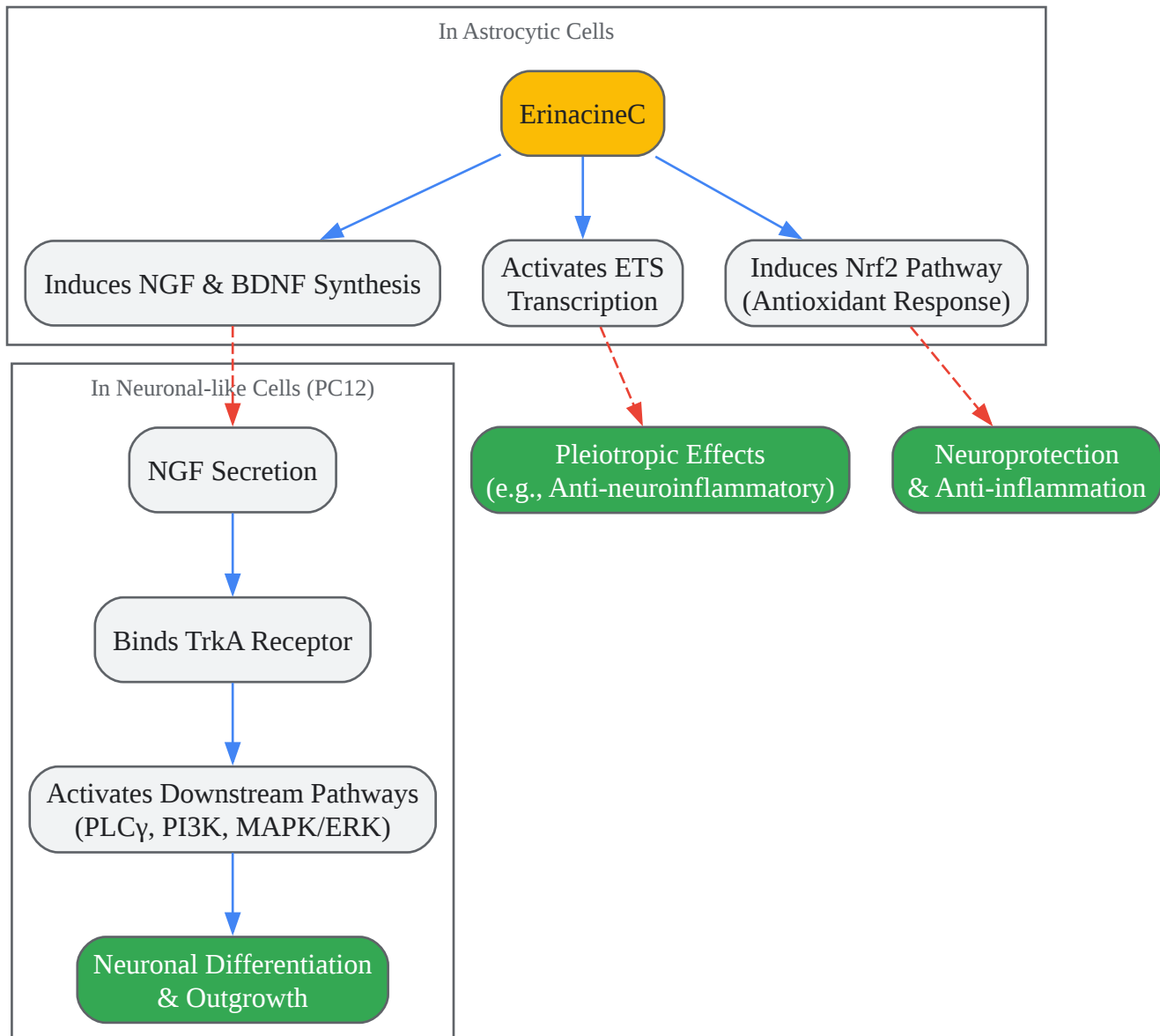
Experimental Protocols for Erinacine C

For your guide, here are the key methodologies used to study **Erinacine C**'s mechanisms in preclinical models, which you can compare with protocols for other compounds.

- **Cell Culture and Conditioning:** Astrocytic cells (e.g., 1321N1 astrocytoma cell line) are plated and allowed to adhere. The culture medium is then replaced with a serum-reduced medium. After another incubation period, **Erinacine C** (dissolved in ethanol, e.g., 0.5% final concentration) is added to the treatment groups, while control groups receive the vehicle alone. Cells are incubated for a set period (e.g., 48 hours) after which the conditioned supernatant is harvested for subsequent experiments [2].
- **Analysis of Neuronal Differentiation (PC12 Cell Assay):** The harvested conditioned supernatant from **Erinacine C**-treated astrocytic cells is applied to PC12 cells (a model for neuronal differentiation). As a positive control, serum-reduced medium supplemented with recombinant human NGF (e.g., 200 ng/mL) is used. PC12 cells are then allowed to differentiate for a set period (e.g., 48 hours), after which neurite outgrowth is assessed [2].
- **Pathway Inhibition Studies:** To elucidate the signaling pathways involved, specific pharmacological inhibitors are used. For example, inhibitors for MAPK/ERK (e.g., PD98059, U0126) are diluted in the culture medium and added to the cells concurrently with or prior to **Erinacine C** treatment. Controls receive an equivalent concentration of the inhibitor's vehicle (e.g., DMSO) [2].
- **Transcriptional Activation Reporter Assays:** A library of luciferase reporter constructs containing consensus DNA binding sites for various transcription factor families (e.g., ETS) is used. These constructs are transfected into astrocytic cells. The cells are then treated with **Erinacine C**, and the activation of transcription from these specific consensus sites is measured by quantifying luciferase activity [2].

Erinacine C Signaling Pathway

Based on the research, the following diagram illustrates the primary signaling and transcriptional mechanisms of **Erinacine C** identified in glial and neuronal cells. This can serve as a visual comparison for its mechanism of action versus other compounds.



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The diagram shows that **Erinacine C** acts primarily on glial cells to induce the synthesis of neurotrophins like NGF and BDNF, and activates specific transcription programs. These neurotrophins then act on neurons

via the TrkA receptor and its downstream pathways to promote differentiation and survival [2] [3].

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